# Reneilmol: Chemical Identity, Structural Elucidation, and Anti-Plasmodial Activity

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Reneilmol* |
| *CAS No.:* | *260968-11-4* |
| *Cat. No.:* | *B1161919* |

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A Technical Whitepaper for Natural Product Researchers and Drug Development Professionals

## Executive Summary

As antimalarial resistance continues to challenge global health, the discovery of novel phytochemical scaffolds is paramount. **Reneilmol**, a highly oxygenated sesquiterpene isolated from the African medicinal plant Reneilmia cincinnata, represents a structurally compelling candidate. Belonging to the rare isodaucane class of terpenoids, **Reneilmol** exhibits documented in vitro activity against Plasmodium falciparum. This whitepaper provides an authoritative guide on its precise chemical nomenclature, physicochemical properties, field-proven extraction methodologies, and pharmacological screening logic.

## Chemical Identity & Structural Nomenclature

Defining the exact stereochemical identity of complex natural products is the foundational step in synthetic biology and pharmacognosy. **Reneilmol** features a fused 5-7 bicyclic system (octahydroazulene) characteristic of the isodaucane skeleton.

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Expert Insight on Nomenclature: In natural product chemistry, biogenetic trivial numbering often conflicts with systematic IUPAC rules. While pharmacognosists refer to **Reneilmol** as 6,7,10-trihydroxyisodaucane based on its terpene biosynthesis pathway, strict IUPAC nomenclature assigns the hydroxyl groups to positions 4, 5, and 8 of the underlying octahydroazulene core .

## Table 1: Quantitative and Physicochemical Data of Reneilmol

| Property | Value / Description |
|---|---|
| CAS Registry Number | 260968-11-4 |
| Systematic IUPAC Name | (3S,3aS,4R,5S,8R,8aR)-5,8a-dimethyl-3-propan-2-yl-1,2,3,3a,4,6,7,8-octahydroazulene-4,5,8-triol |
| Trivial Synonyms | Reneilmol; 6,7,10-Isodaucanetriol; 6,7,10-trihydroxyisodaucane |
| Molecular Formula | $C_{15}H_{28}O_3$ |
| Molecular Weight | 256.38 g/mol |
| Chemical Classification | Sesquiterpene (Isodaucane type) |
| Physical State | Solid / Colorless powder (at standard temperature and pressure) |

# Botanical Source & Extraction Workflow

**Reneilmol** was originally discovered in the fruits of Reneilmia cincinnata (Zingiberaceae) . The extraction of tri-hydroxylated sesquiterpenes requires a carefully balanced solvent system to ensure the recovery of both the lipophilic hydrocarbon skeleton and the polar hydroxyl groups.

## Step-by-Step Extraction and Isolation Protocol

This protocol is designed as a self-validating system to ensure high-fidelity isolation of the target pharmacophore.

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- Biomass Preparation: Harvest and immediately air-dry the fruits of R. cincinnata in a dark, well-ventilated environment to minimize the enzymatic degradation of terpenes. Pulverize to a uniform particle size to maximize surface area.
- Maceration and Extraction: Extract the pulverized biomass using a 1:1 (v/v) mixture of dichloromethane ($CH_2Cl_2$) and methanol (MeOH).
  - Causality: This specific mid-polarity solvent window efficiently solubilizes the moderately polar tri-hydroxylated isodaucane framework while leaving behind highly polar tannins and polymeric carbohydrates that complicate downstream purification.
- Concentration: Filter the miscella and concentrate in vacuo using a rotary evaporator at ≤40°C.
  - Causality: Strict temperature control prevents the thermal degradation or dehydration of the tertiary hydroxyl groups present on the isodaucane ring.
- Primary Fractionation: Load the crude extract onto a normal-phase silica gel column. Elute using a step-gradient of hexane to ethyl acetate (EtOAc).
  - Causality: Hexane acts as an orthogonal wash to remove non-polar waxes and monoterpenes. Gradually increasing the EtOAc concentration selectively desorbs the oxygenated sesquiterpenes based on hydrogen-bonding affinity.
- Purification: Pool fractions exhibiting similar TLC profiles (visualized using a vanillin-sulfuric acid reagent). Subject the target fractions to preparative HPLC using a C18 reverse-phase column and an acetonitrile/water gradient to achieve >95% purity of **Reneilmol**.
- Self-Validation Checkpoint (HRMS): Before proceeding to bioassays, subject the isolated fraction to High-Resolution Mass Spectrometry (HRMS). The presence of a molecular ion peak [M+Na]+ at m/z 279.1936 confirms the exact mass of $C_{15}H_{28}O_3$. If this mass is not observed, the fraction contains co-eluting impurities and must be re-chromatographed.

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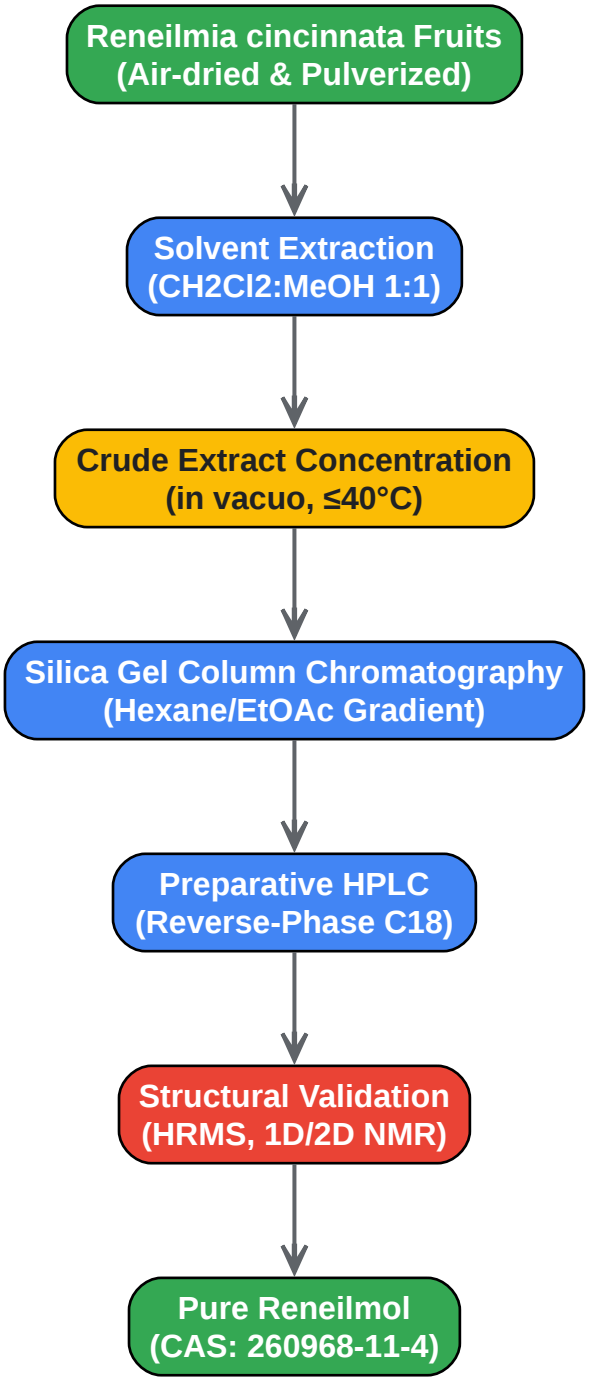


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Workflow for the extraction, isolation, and validation of **Reneilmol**.

## Biological Activity & Pharmacological Screening

**Reneilmol** exhibits noteworthy biological activity as an anti-plasmodial agent. In vitro microdilution assays have demonstrated its efficacy against strains of Plasmodium falciparum,

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the parasite responsible for the most severe form of human malaria .

## Mechanistic Insights

The anti-plasmodial activity of oxygenated sesquiterpenes often correlates with their ability to induce targeted oxidative stress within the parasite's food vacuole or interfere with the parasite's non-mevalonate (MEP) isoprenoid biosynthesis pathway.

- Causality of Structure-Activity Relationship (SAR): The presence of three hydroxyl groups on the isodaucane skeleton of **Reneilmol** strikes a critical physicochemical balance. It enhances the molecule's solubility in the aqueous physiological environment of the human bloodstream, while the bulky hydrocarbon octahydroazulene core maintains sufficient lipophilicity to penetrate the parasitic membrane.




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Logical framework for the in vitro anti-plasmodial screening of **Reneilmol**.

# Analytical Characterization

To definitively map the stereocenters of **Reneilmol**, 1D ($^{1}H$, $^{13}C$) and 2D NMR spectroscopy are mandatory.

- COSY (Correlation Spectroscopy): Utilized to trace the spin systems of the fused 5-7 ring system.
- HSQC (Heteronuclear Single Quantum Coherence): Assigns protons to their directly attached carbons, differentiating the methyl, methylene, and methine groups of the isodaucane core.
- HMBC (Heteronuclear Multiple Bond Correlation): Critical for placing the tertiary hydroxyl groups at positions 4, 5, and 8 (IUPAC numbering), as these quaternary carbons lack direct proton attachments and must be identified via long-range coupling from adjacent methyl or methylene protons.

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## References


- Title: Anti-plasmodial sesquiterpenoids from the African Reneilmia cincinnata Source: Phytochemistry, 52(6), 1095-1099 (1999). URL:[Link]
- Title: **Reneilmol** CAS NO. 260968-11-4 Chemical Properties Source: LookChem Chemical Database URL:[Link]


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